

Solubility profile of 1-(3-Bromo-4-methoxyphenyl)ethanone in common lab solvents.

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Compound of Interest

Compound Name: 1-(3-Bromo-4-methoxyphenyl)ethanone

Cat. No.: B1268460

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An In-depth Technical Guide to the Solubility Profile of 1-(3-Bromo-4-methoxyphenyl)ethanone

For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's solubility is fundamental to its application and formulation. This technical guide provides a detailed overview of the solubility of **1-(3-Bromo-4-methoxyphenyl)ethanone** in common laboratory solvents, outlines experimental protocols for its determination, and presents a logical workflow for solubility testing.

Physicochemical Properties

1-(3-Bromo-4-methoxyphenyl)ethanone is a solid compound with the molecular formula $C_9H_9BrO_2$ and a molecular weight of 229.07 g/mol ^{[1][2]}. Its structure, featuring a substituted aromatic ring, a ketone group, and a methoxy group, suggests a degree of polarity. However, the presence of the bromophenyl group also imparts significant non-polar character. This duality in its structure governs its solubility in various solvents.

Predicted Qualitative Solubility Profile

While specific quantitative solubility data for **1-(3-Bromo-4-methoxyphenyl)ethanone** is not readily available in the public domain, a qualitative solubility profile can be predicted based on

the principle of "like dissolves like" and the known solubility of structurally similar compounds. The following table summarizes the expected solubility in a range of common laboratory solvents.

Solvent Classification	Common Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Sparingly Soluble to Insoluble	The polar ketone and methoxy groups may allow for some interaction with protic solvents, but the non-polar aromatic ring and bromine atom will limit solubility.
Polar Aprotic	Acetone, Acetonitrile, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Soluble	These solvents can effectively solvate both the polar functional groups and the non-polar parts of the molecule.
Non-Polar	Hexane, Toluene, Dichloromethane, Diethyl Ether	Soluble to Sparingly Soluble	The significant non-polar character of the molecule suggests good solubility in these solvents.

Experimental Protocols for Solubility Determination

To ascertain the precise solubility of **1-(3-Bromo-4-methoxyphenyl)ethanone**, a systematic experimental approach is necessary. The following protocols describe methods for both qualitative and quantitative solubility determination.

Qualitative Solubility Determination

This method provides a rapid assessment of a compound's solubility in various solvents.

Materials:

- **1-(3-Bromo-4-methoxyphenyl)ethanone**
- A selection of test solvents (e.g., water, methanol, ethanol, acetone, acetonitrile, DMF, DMSO, hexane, toluene, dichloromethane, diethyl ether)
- Small test tubes
- Spatula
- Vortex mixer

Procedure:

- Place approximately 25 mg of **1-(3-Bromo-4-methoxyphenyl)ethanone** into a small test tube.
- Add 0.75 mL of the selected solvent in small portions.
- After each addition, shake the test tube vigorously or use a vortex mixer for at least 60 seconds.^[3]
- Observe the mixture. Classify the solubility as:
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Sparingly Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.^[3]
- Record the observations for each solvent.

Quantitative Solubility Determination (Crystal Equilibrium Method)

This method determines the exact concentration of a saturated solution.

Materials:

- **1-(3-Bromo-4-methoxyphenyl)ethanone**
- Selected solvent
- Scintillation vials or small flasks with screw caps
- Analytical balance
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

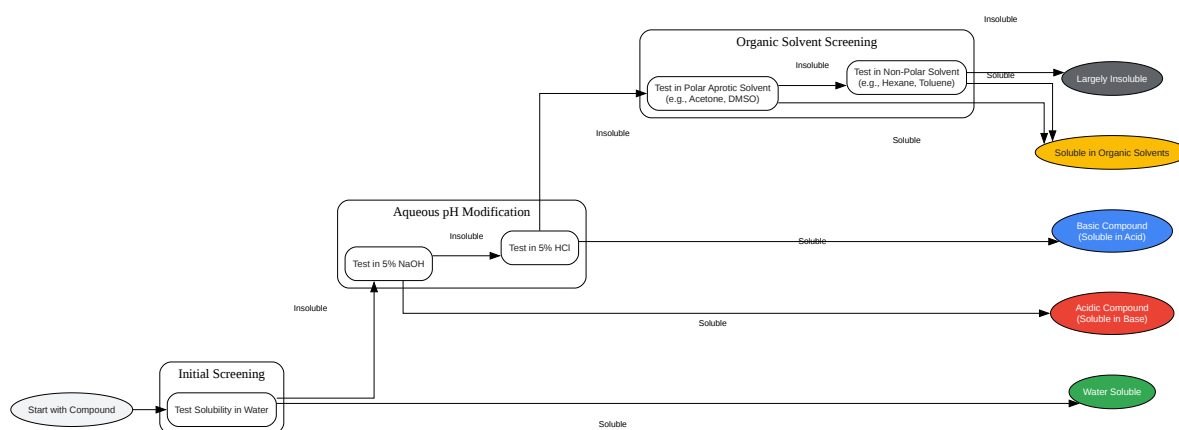
Procedure:

- Prepare a supersaturated solution by adding an excess amount of **1-(3-Bromo-4-methoxyphenyl)ethanone** to a known volume of the solvent in a scintillation vial.
- Seal the vial and place it in a shaking incubator at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After incubation, allow the vials to stand undisturbed at the same temperature for a few hours to allow the excess solid to settle.
- Centrifuge the samples to further separate the undissolved solid from the supernatant.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a known volume of the solvent to a concentration suitable for analysis.
- Analyze the concentration of **1-(3-Bromo-4-methoxyphenyl)ethanone** in the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.

- Calculate the original concentration in the saturated solution to determine the solubility (e.g., in mg/mL or mol/L).

Experimental Workflow for Solubility Classification

A systematic approach is crucial for efficiently determining the solubility characteristics of an unknown or poorly characterized compound. The following diagram illustrates a logical workflow for classifying the solubility of a compound like **1-(3-Bromo-4-methoxyphenyl)ethanone**.



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Caption: A flowchart illustrating the systematic experimental workflow for determining the solubility classification of an organic compound.

Acid-Base Solubility Tests

For compounds with potential acidic or basic functional groups, solubility tests in acidic and basic solutions can provide valuable information.^{[4][5]} Although **1-(3-Bromo-4-methoxyphenyl)ethanone** is not expected to have significant acidic or basic properties, this is a standard part of a comprehensive solubility analysis.

Procedure:

- If the compound is insoluble in water, test its solubility in 5% aqueous sodium hydroxide (NaOH) solution. Solubility in this basic solution would indicate an acidic functional group.
- If the compound is insoluble in water, also test its solubility in 5% aqueous hydrochloric acid (HCl) solution. Solubility in this acidic solution would suggest a basic functional group.^[6]

This structured approach ensures a thorough and efficient characterization of the solubility profile of **1-(3-Bromo-4-methoxyphenyl)ethanone**, providing essential data for its handling, formulation, and application in research and development.

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